

alternative names and synonyms for 2,2'-Dinitrobibenzyl

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Compound of Interest

Compound Name: 2,2'-Dinitrobibenzyl

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An In-depth Technical Guide to 2,2'-Dinitrobibenzyl

This technical guide provides a comprehensive overview of **2,2'-Dinitrobibenzyl**, a key intermediate in pharmaceutical synthesis. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and analytical characterization.

Alternative Names and Synonyms

2,2'-Dinitrobibenzyl is known by a variety of names in chemical literature and databases. Understanding these synonyms is crucial for effective literature searches and chemical sourcing.

- 1,1'-(1,2-Ethanediy)bis(2-nitrobenzene)[1]
- 1,2-Bis(2-nitrophenyl)ethane[2][3]
- Benzene, 1,1'-(1,2-ethanediy)bis[2-nitro-[2]
- Bibenzyl, 2,2'-dinitro-[2]
- Bis(o-nitrobenzyl)[4]
- Dinitro-2,2' dibenzyl[5]

- [o,o'-Dinitrobibenzyl](#)[5]
- [o,o'-Dinitrodibenzyl](#)[4][5]

Chemical and Physical Properties

A summary of the key quantitative data for **2,2'-Dinitrobibenzyl** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	16968-19-7	--INVALID-LINK--
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₄	--INVALID-LINK--
Molecular Weight	272.26 g/mol	--INVALID-LINK--
Melting Point	122-123 °C	--INVALID-LINK--
Boiling Point	391.6±22.0 °C (Predicted)	--INVALID-LINK--
Density	1.317±0.06 g/cm ³ (Predicted)	--INVALID-LINK--
Appearance	Light yellow powder	--INVALID-LINK--
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone.	--INVALID-LINK--

Experimental Protocols

Synthesis of 2,2'-Dinitrobibenzyl

2,2'-Dinitrobibenzyl is a key intermediate in the synthesis of the antiepileptic drug Carbamazepine. A common synthetic route involves the following steps:

- Condensation: o-Nitrotoluene reacts with o-nitrobenzaldehyde in the presence of a base (e.g., potassium hydroxide) and a solvent (e.g., dimethyl sulfoxide) to form 1,2-bis(2-nitrophenyl)ethanol.

- Halogenation: The resulting diol is then halogenated, for example, using phosphorus tribromide in dichloromethane, to yield 1,2-bis(2-nitrophenyl)bromoethane.
- Reduction: Finally, debromination of 1,2-bis(2-nitrophenyl)bromoethane using a reducing agent like sodium borohydride in a solvent such as diethylene glycol dimethyl ether affords **2,2'-Dinitrobibenzyl**.

A detailed experimental protocol can be adapted from the procedures outlined in various patents describing the preparation of Carbamazepine intermediates.

Analytical Characterization

The identity and purity of **2,2'-Dinitrobibenzyl** can be determined using a combination of analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Sample Preparation: Dissolve a small amount of the sample in a suitable volatile organic solvent (e.g., acetone or dichloromethane).
 - GC Conditions: A non-polar capillary column (e.g., DB-5ms) is typically used. The oven temperature program would start at a low temperature (e.g., 100 °C) and ramp up to a higher temperature (e.g., 280 °C) to ensure the separation of the analyte from any impurities.
 - MS Conditions: Electron ionization (EI) at 70 eV is a standard method. The mass spectrometer will detect the molecular ion and characteristic fragmentation patterns of **2,2'-Dinitrobibenzyl**.
- High-Performance Liquid Chromatography (HPLC):
 - Sample Preparation: Dissolve the sample in the mobile phase.
 - HPLC Conditions: A reverse-phase C18 column is commonly employed with a mobile phase consisting of a mixture of acetonitrile and water or methanol and water. A UV detector set at a wavelength where the nitroaromatic chromophores absorb strongly (e.g., 254 nm) is used for detection.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: Dissolve the sample in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - ^1H NMR: The proton NMR spectrum will show characteristic signals for the aromatic protons and the methylene protons of the ethyl bridge.
 - ^{13}C NMR: The carbon NMR spectrum will provide information on the number of unique carbon atoms in the molecule, corresponding to the aromatic and aliphatic carbons.

Diagrams

Synthetic Pathway of Carbamazepine via 2,2'-Dinitrobibenzyl

Caption: Synthesis of Carbamazepine from o-nitrotoluene and o-nitrobenzaldehyde.

Analytical Workflow for 2,2'-Dinitrobibenzyl Characterization

Caption: General workflow for the analytical characterization of **2,2'-Dinitrobibenzyl**. General workflow for the analytical characterization of **2,2'-Dinitrobibenzyl**.

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